

Application Notes and Protocols: Reaction of Angelic Anhydride with Amines

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Compound of Interest

Compound Name: *Angelic Anhydride*

Cat. No.: *B592597*

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Introduction

Angelic anhydride ((Z)-2-Methylbut-2-enoic anhydride) is a reactive acylating agent used in organic synthesis. Its reaction with primary and secondary amines is a fundamental transformation for the formation of N-substituted angelamides. These amide products are of interest in medicinal chemistry and drug development due to the potential biological activity associated with the angeloyl moiety. This document provides a detailed overview of the reaction mechanism, experimental protocols, and relevant data for the acylation of amines with **angelic anhydride**.

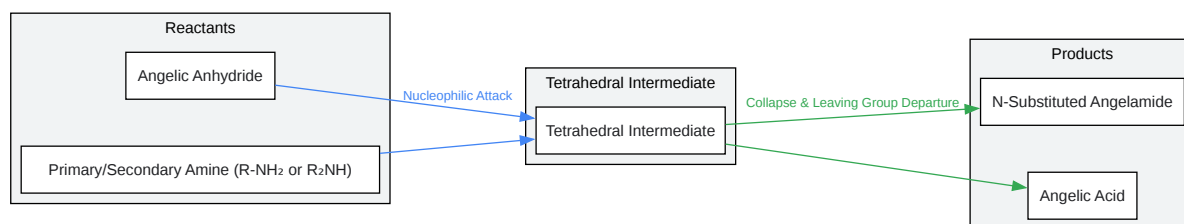
Physicochemical Properties of Angelic Anhydride

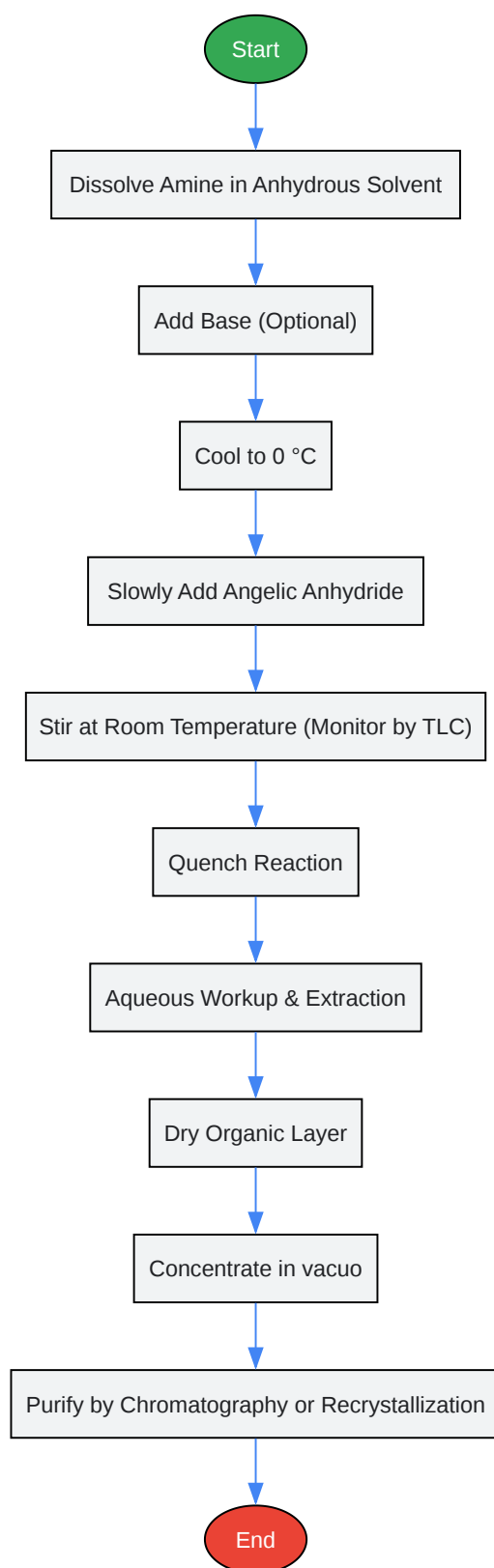
A summary of the key physicochemical properties of **angelic anhydride** is presented in Table 1. This information is crucial for handling, storage, and reaction setup.

Property	Value	Reference
CAS Number	94487-74-8	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₀ H ₁₄ O ₃	
Molecular Weight	182.22 g/mol	
Appearance	Colorless to light orange/yellow clear liquid	
Density	1.02 g/mL	
Boiling Point	108 °C at 13 mmHg	
Refractive Index	1.4720-1.4750	
Storage	Refrigerate at 0-10°C under an inert atmosphere. Moisture and heat sensitive.	

Reaction Mechanism: Nucleophilic Acyl Substitution

The reaction of **angelic anhydride** with amines proceeds through a nucleophilic acyl substitution mechanism. The amine acts as a nucleophile, attacking one of the electrophilic carbonyl carbons of the anhydride. This leads to the formation of a tetrahedral intermediate. Subsequently, the intermediate collapses, eliminating a molecule of angelic acid as a leaving group and forming the corresponding N-substituted angelamide. In the presence of a second equivalent of the amine, the angelic acid byproduct is neutralized to form an ammonium carboxylate salt.





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